

JPS016: A Technical Guide to a Potent Class I HDAC Degradator

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: JPS016
Cat. No.: B12409150

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

JPS016 is a potent, selective, and cell-permeable Proteolysis Targeting Chimera (PROTAC) that induces the degradation of Class I histone deacetylases (HDACs), specifically HDAC1, HDAC2, and HDAC3. As a heterobifunctional molecule, **JPS016** functions by simultaneously binding to a Class I HDAC and the Von Hippel-Lindau (VHL) E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of the target HDACs. This technical guide provides a comprehensive overview of the chemical structure, synthesis pathway, and biological activity of **JPS016**, along with detailed experimental protocols for its synthesis and characterization.

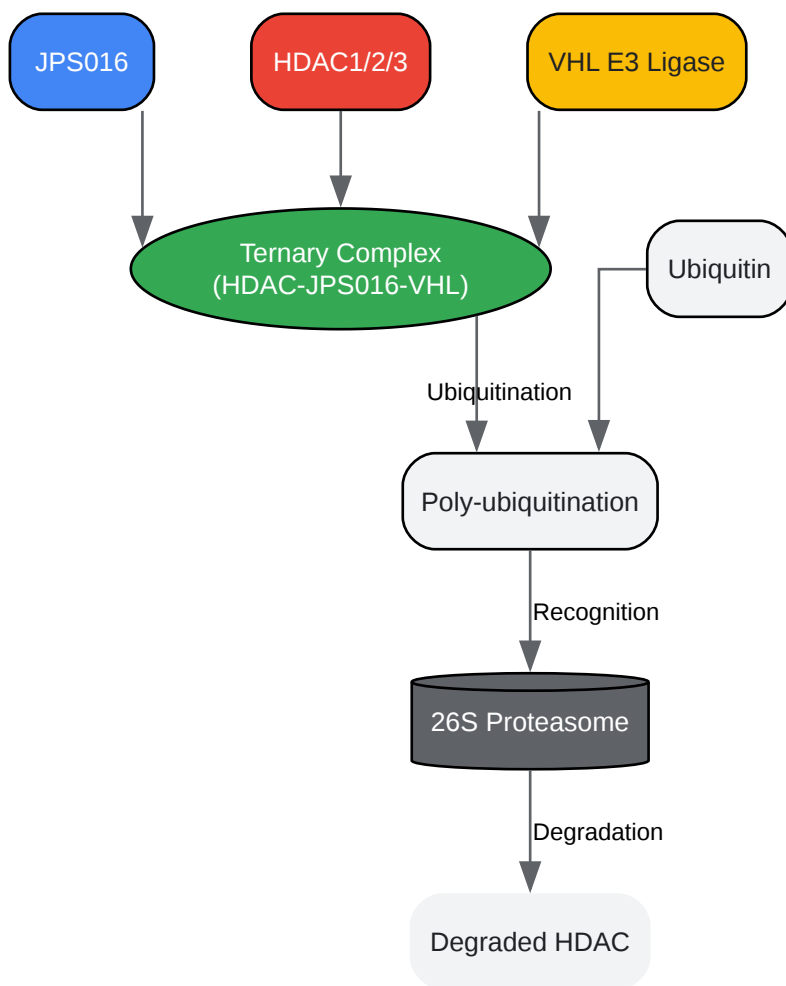
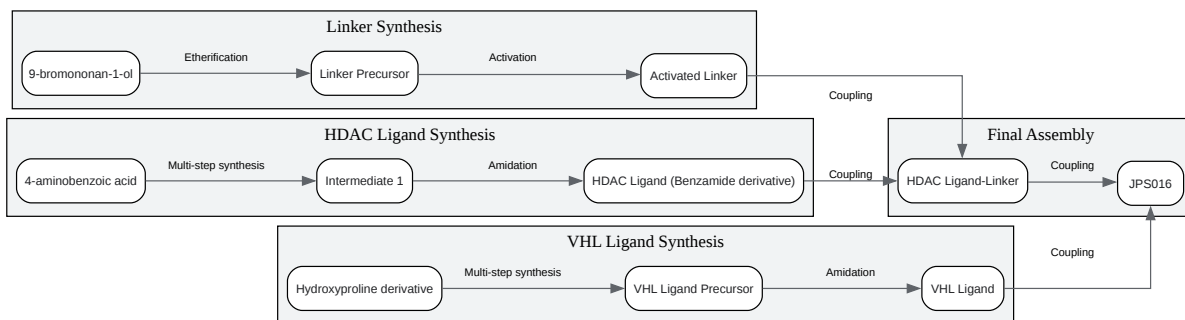
Chemical Structure and Properties

JPS016 is a complex molecule comprising three key components: a benzamide-based ligand that targets Class I HDACs, a linker, and a ligand that recruits the VHL E3 ubiquitin ligase.

Property	Value
Chemical Name	(2S,4R)-1-((S)-2-(2-((9-(2-((4-((2-Aminophenyl)carbamoyl)phenyl)amino)-2-oxoethoxy)nonyl)oxy)acetamido)-3,3-dimethylbutanoyl)-4-hydroxy-N-(4-(4-methylthiazol-5-yl)benzyl)pyrrolidine-2-carboxamide
Molecular Formula	C48H63N7O8S
Molecular Weight	898.13 g/mol
CAS Number	2669785-77-5
Purity	≥97% (HPLC)
Solubility	Soluble in DMSO

Synthesis Pathway

The synthesis of **JPS016** involves a multi-step process, beginning with the individual synthesis of the HDAC-binding ligand, the linker, and the VHL ligand, followed by their sequential coupling. The following diagram illustrates the key steps in the synthesis of **JPS016**.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [JPS016: A Technical Guide to a Potent Class I HDAC Degradar]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12409150/docs#jps016-a-technical-guide-to-a-potent-class-i-hdac-degrader\]](https://www.benchchem.com/product/b12409150/docs#jps016-a-technical-guide-to-a-potent-class-i-hdac-degrader)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)